

An In-Depth Technical Guide to the Synthesis of 1-(3-Hydroxyphenyl)cyclohexanecarbonitrile

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Compound of Interest

Compound Name:	1-(3-Hydroxyphenyl)cyclohexanecarbonitrile
CAS No.:	1263285-86-4
Cat. No.:	B597251

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Abstract

This technical guide provides a comprehensive overview of the synthesis of **1-(3-Hydroxyphenyl)cyclohexanecarbonitrile**, a key intermediate in the production of various fine chemicals and active pharmaceutical ingredients (APIs), notably the second-generation antihistamine, Cetirizine.[1][2] This document details a robust and widely applicable synthetic methodology, rooted in the principles of the Strecker synthesis. It offers an in-depth exploration of the reaction mechanism, a step-by-step experimental protocol, critical safety considerations, and methods for purification and characterization. The content is tailored for researchers, chemists, and professionals in the field of drug development and organic synthesis, aiming to provide both theoretical understanding and practical, actionable insights for laboratory and scale-up applications.

Introduction and Strategic Importance

1-(3-Hydroxyphenyl)cyclohexanecarbonitrile (CAS No. 1263285-86-4) is a valuable organic compound featuring a cyclohexane ring, a nitrile group, and a 3-hydroxyphenyl substituent attached to the same carbon atom.^[3] Its molecular formula is C₁₃H₁₅NO, and it has a molecular weight of 201.27 g/mol.^[3] The strategic importance of this molecule lies in its bifunctional nature; the nitrile group can be hydrolyzed to a carboxylic acid or reduced to an amine, while the hydroxyl group offers a site for etherification. This versatility makes it a crucial building block in the synthesis of more complex molecules.^[4]

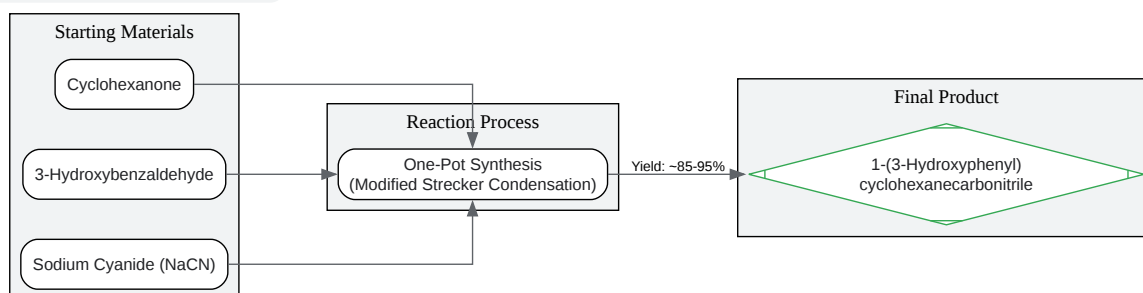
Its most prominent application is as a precursor in the multi-step synthesis of Cetirizine, a widely used non-sedating antihistamine that selectively antagonizes peripheral H₁ receptors.^[1]^[5] The synthesis of high-purity **1-(3-Hydroxyphenyl)cyclohexanecarbonitrile** is therefore a critical upstream process that directly impacts the yield and quality of the final API.

Overview of Synthetic Strategy: A Modified Strecker Approach

The synthesis of α -hydroxynitriles (cyanohydrins) and related compounds is a cornerstone of organic chemistry. The chosen methodology for **1-(3-Hydroxyphenyl)cyclohexanecarbonitrile** is a variation of the well-established Strecker synthesis. The classical Strecker reaction involves a three-component reaction between an aldehyde or ketone, ammonia (or an amine), and a cyanide source to form an α -aminonitrile.^[6]^[7]^[8]

In this specific synthesis, we adapt this principle in a one-pot, two-step process. The reaction leverages the reactivity of cyclohexanone and 3-hydroxybenzaldehyde with a cyanide source. While not a traditional Strecker amino acid synthesis, the core mechanistic principle of nucleophilic cyanide addition to a carbonyl-derived intermediate is central to the transformation.

Figure 1. High-Level Synthesis Workflow.

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Caption: Figure 1. High-Level Synthesis Workflow.

Detailed Reaction Mechanism

The reaction proceeds through a base-catalyzed aldol-type condensation followed by a Michael addition of the cyanide ion.

- **Enolate Formation:** A base (e.g., hydroxide from the hydrolysis of NaCN or an added catalyst) deprotonates the α -carbon of cyclohexanone to form a resonance-stabilized enolate ion. This is the key nucleophile in the initial C-C bond formation.
- **Aldol Condensation:** The cyclohexanone enolate attacks the electrophilic carbonyl carbon of 3-hydroxybenzaldehyde. This forms an aldol addition product, a β -hydroxy ketone.
- **Dehydration:** Under the reaction conditions, the aldol adduct readily undergoes dehydration (elimination of a water molecule) to yield an α,β -unsaturated ketone, 2-(3-hydroxybenzylidene)cyclohexan-1-one.
- **Michael Addition (Conjugate Addition) of Cyanide:** The cyanide ion (CN^-), a potent nucleophile, attacks the β -carbon of the α,β -unsaturated ketone. This conjugate addition is

thermodynamically favored and results in the formation of an enolate intermediate.

- Protonation: The intermediate enolate is protonated by a proton source in the reaction mixture (e.g., water) to yield the final product, **1-(3-Hydroxyphenyl)cyclohexanecarbonitrile**.

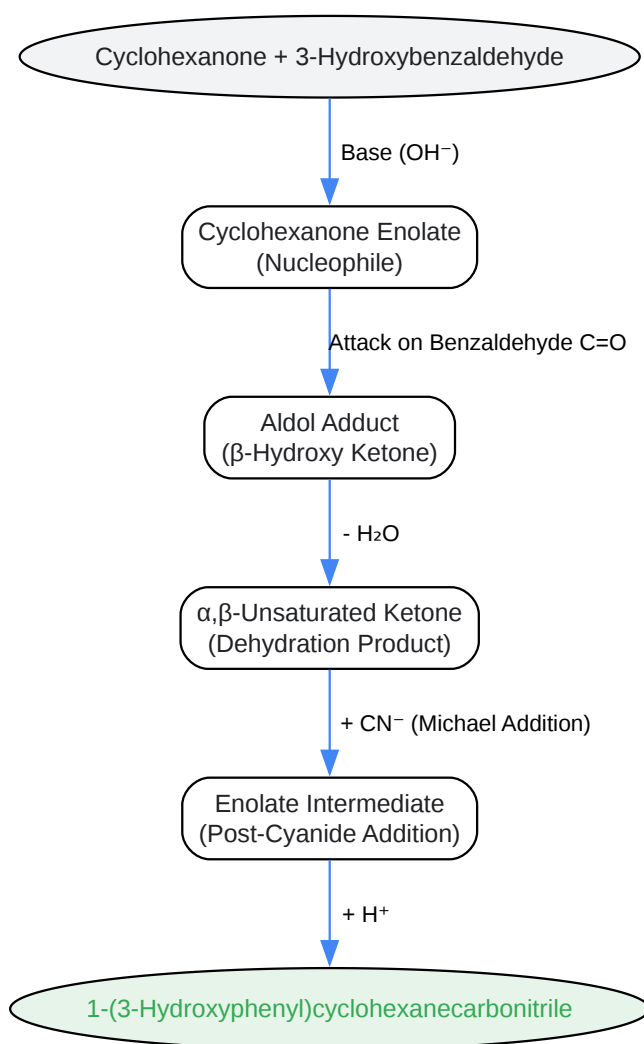


Figure 2. Simplified Reaction Mechanism.

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Caption: Figure 2. Simplified Reaction Mechanism.

Experimental Protocol

This protocol is a representative procedure. Researchers should optimize conditions based on their specific laboratory setup and scale.

4.1. Reagents and Equipment

Reagent/Material	CAS Number	Molecular Weight	Quantity (for 0.1 mol scale)	Notes
Cyclohexanone	108-94-1	98.14 g/mol	10.8 g (11.4 mL, 0.11 mol)	Use freshly distilled for best results.
3-Hydroxybenzaldehyde	100-83-4	122.12 g/mol	12.2 g (0.10 mol)	Ensure high purity.
Sodium Cyanide (NaCN)	143-33-9	49.01 g/mol	5.4 g (0.11 mol)	EXTREMELY TOXIC. Handle with extreme caution. [9] [10]
Ethanol (95%)	64-17-5	46.07 g/mol	100 mL	Solvent.
Acetic Acid (Glacial)	64-19-7	60.05 g/mol	~6.6 g (6.3 mL)	For neutralization.
Toluene	108-88-3	92.14 g/mol	As needed	For extraction.
Saturated NaCl Solution	N/A	N/A	As needed	For washing.
Anhydrous MgSO ₄ or Na ₂ SO ₄	7487-88-9	120.37 g/mol	As needed	For drying.

Equipment:

- 500 mL three-neck round-bottom flask

- Mechanical stirrer
- Reflux condenser
- Dropping funnel
- Thermometer
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard glassware for workup and purification

4.2. Step-by-Step Procedure

- Setup: Assemble the three-neck flask with the mechanical stirrer, reflux condenser, and thermometer. Ensure the setup is in a well-ventilated fume hood.
- Charge Reagents: To the flask, add 3-hydroxybenzaldehyde (12.2 g), cyclohexanone (10.8 g), and ethanol (100 mL). Stir the mixture at room temperature until all solids have dissolved.
- Prepare Cyanide Solution: In a separate beaker, carefully dissolve sodium cyanide (5.4 g) in 20 mL of deionized water. Caution: This solution is highly toxic and corrosive.[9]
- Initiate Reaction: Cool the flask containing the aldehyde and ketone to 10-15 °C using an ice bath. Slowly add the sodium cyanide solution dropwise over 30 minutes, ensuring the internal temperature does not exceed 20 °C.
- Reaction Progression: After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Stir vigorously for 12-18 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Quenching and Neutralization: Once the reaction is complete, cool the mixture again in an ice bath. Slowly and carefully add glacial acetic acid to neutralize the excess cyanide and

base, adjusting the pH to ~5-6. CRITICAL: This step will liberate highly toxic hydrogen cyanide (HCN) gas.[11] This must be performed in a highly efficient fume hood.

- Solvent Removal: Remove the bulk of the ethanol using a rotary evaporator.
- Extraction: Transfer the remaining aqueous slurry to a separatory funnel. Add 100 mL of toluene and 50 mL of water. Shake vigorously and allow the layers to separate. Collect the organic layer.
- Washing: Wash the organic layer sequentially with 50 mL of water and 50 mL of saturated sodium chloride (brine) solution.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate under reduced pressure to yield the crude product, typically as a viscous oil or a low-melting solid.

4.3. Purification

The crude product can be purified by one of the following methods:

- Crystallization: Dissolve the crude product in a minimal amount of hot toluene or a mixture of ethyl acetate/hexane. Allow it to cool slowly to induce crystallization. Filter the crystals and wash with cold solvent.
- Column Chromatography: For higher purity, the crude oil can be purified on a silica gel column using a gradient of ethyl acetate in hexane as the eluent.

Safety and Handling

The paramount safety concern in this synthesis is the use of sodium cyanide.[12]

- Toxicity: Sodium cyanide is a potent poison that can be fatal if ingested, inhaled, or absorbed through the skin.[9][10][11]
- HCN Gas Liberation: Contact with acids liberates extremely toxic and flammable hydrogen cyanide (HCN) gas.[11] The neutralization step is the most hazardous part of this procedure.

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., neoprene or butyl rubber), a lab coat, and splash-proof safety goggles or a full-face shield.
[11]
- Fume Hood: All operations involving sodium cyanide and the subsequent acidification must be conducted in a certified, high-performance chemical fume hood.
- Waste Disposal: All cyanide-containing waste (solid and liquid) must be quenched with an oxidizing agent (e.g., sodium hypochlorite solution) under basic conditions before disposal according to institutional and local regulations.
- Emergency Preparedness: An emergency cyanide antidote kit should be readily available, and all personnel must be trained in its use. Work in pairs; never handle cyanide alone.[10]
[12]

Characterization and Data

The identity and purity of the synthesized **1-(3-Hydroxyphenyl)cyclohexanecarbonitrile** should be confirmed using standard analytical techniques.

Analysis Technique	Expected Results
^1H NMR (400 MHz, CDCl_3)	δ (ppm): 7.30-7.20 (m, 1H, Ar-H), 6.90-6.75 (m, 3H, Ar-H), 5.50 (s, 1H, -OH), 2.50-1.50 (m, 10H, cyclohexyl-H).
^{13}C NMR (100 MHz, CDCl_3)	δ (ppm): 156.0 (C-OH), 130.0 (Ar-CH), 122.0 (C-CN), 119.0 (Ar-CH), 115.0 (Ar-CH), 114.0 (Ar-CH), 50.0 (quaternary C), 35.0 (CH_2), 25.0 (CH_2), 22.0 (CH_2).
FT-IR (KBr, cm^{-1})	ν (cm^{-1}): 3400-3200 (broad, O-H stretch), 3050 (Ar C-H stretch), 2940, 2860 (Aliphatic C-H stretch), 2230 ($\text{C}\equiv\text{N}$ stretch, weak), 1600, 1585 ($\text{C}=\text{C}$ aromatic stretch).
Mass Spec. (ESI-MS)	m/z: 202.12 $[\text{M}+\text{H}]^+$, 224.10 $[\text{M}+\text{Na}]^+$.
Melting Point	Varies with purity, typically in the range of 85-95 $^\circ\text{C}$.

Note: NMR chemical shifts are approximate and can vary depending on the solvent and concentration.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Conclusion

This guide outlines a reliable and efficient method for the synthesis of **1-(3-Hydroxyphenyl)cyclohexanecarbonitrile**. By adapting the principles of the Strecker reaction, this protocol provides a high-yield pathway to a critical pharmaceutical intermediate. The success of this synthesis hinges on careful control of reaction conditions and, most importantly, strict adherence to safety protocols when handling highly toxic cyanide reagents. The detailed procedural and analytical data provided herein serve as a valuable resource for chemists in research and development, enabling the consistent production of this important chemical building block.

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